

Handling and storage of 2-Amino-4,6-bis(difluoromethoxy)pyrimidine

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Compound of Interest

Compound Name: 2-Amino-4,6-bis(difluoromethoxy)pyrimidine

Cat. No.: B1317642

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Application Notes and Protocols for 2-Amino-4,6-bis(difluoromethoxy)pyrimidine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the handling, storage, and potential applications of **2-Amino-4,6-bis(difluoromethoxy)pyrimidine**, a key intermediate in the synthesis of agrochemicals.

Chemical and Physical Properties

2-Amino-4,6-bis(difluoromethoxy)pyrimidine is a heterocyclic organic compound with the chemical formula $C_6H_5F_4N_3O_2$. Its properties are summarized in the table below.

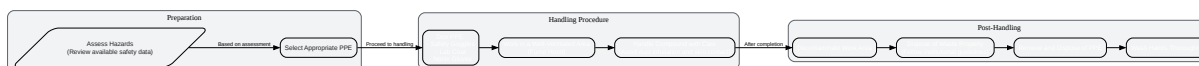
Property	Value
CAS Number	86209-44-1
Molecular Weight	227.12 g/mol
Appearance	White crystalline solid
Melting Point	68-70 °C
Boiling Point	337 °C
Density	1.527 g/cm ³
Solubility	Insoluble in water; soluble in toluene, xylene, and other organic solvents.

Handling and Storage

While a specific Material Safety Data Sheet (MSDS) for **2-Amino-4,6-bis(difluoromethoxy)pyrimidine** is not readily available, the following guidelines are based on data for structurally similar pyrimidine derivatives and general laboratory safety practices.

2.1. Personal Protective Equipment (PPE)

A comprehensive workflow for handling this compound, including the necessary personal protective equipment, is outlined below.



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Workflow for Safe Handling of **2-Amino-4,6-bis(difluoromethoxy)pyrimidine**.

2.2. Storage Conditions

Proper storage is crucial to maintain the integrity and stability of the compound.

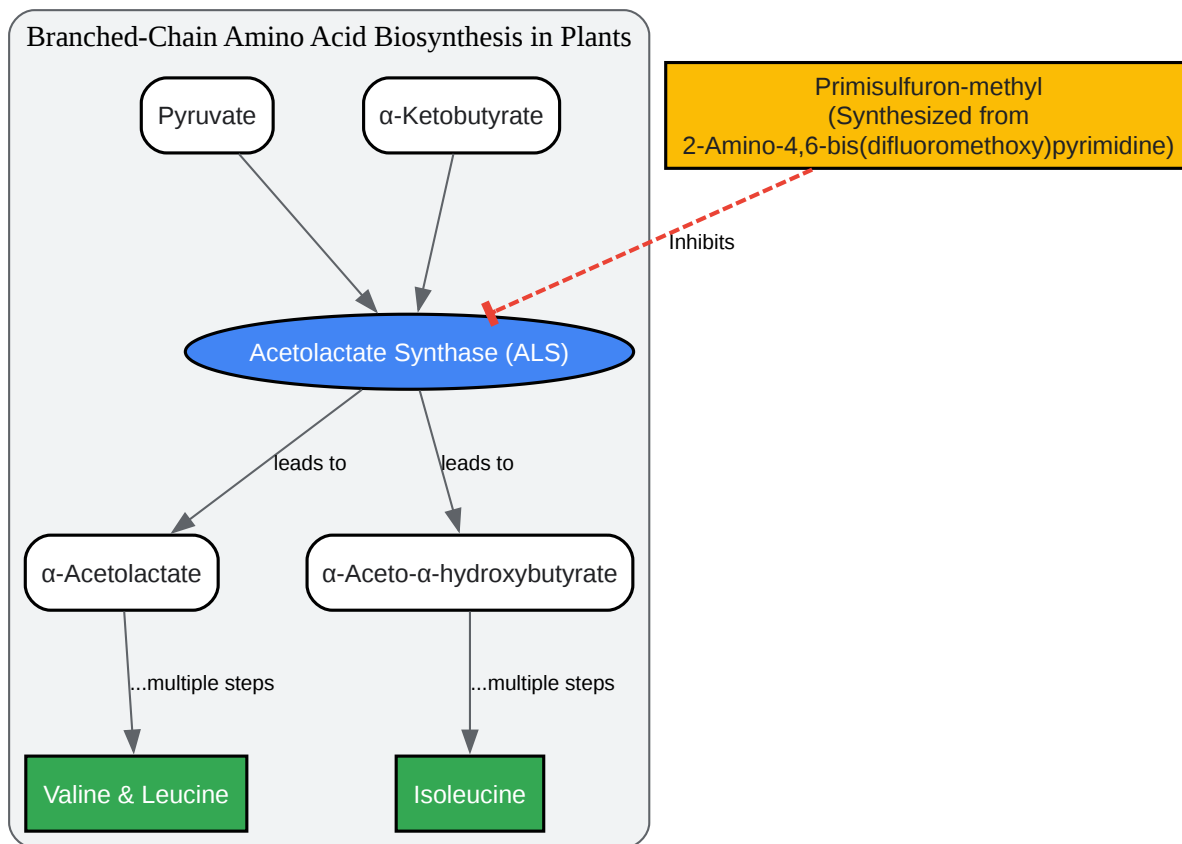
Parameter	Recommendation
Temperature	2-8 °C
Atmosphere	Store under a dry, inert atmosphere.
Container	Keep container tightly sealed.
Location	Store in a cool, dry, and well-ventilated area.
Incompatibilities	Avoid strong oxidizing agents.

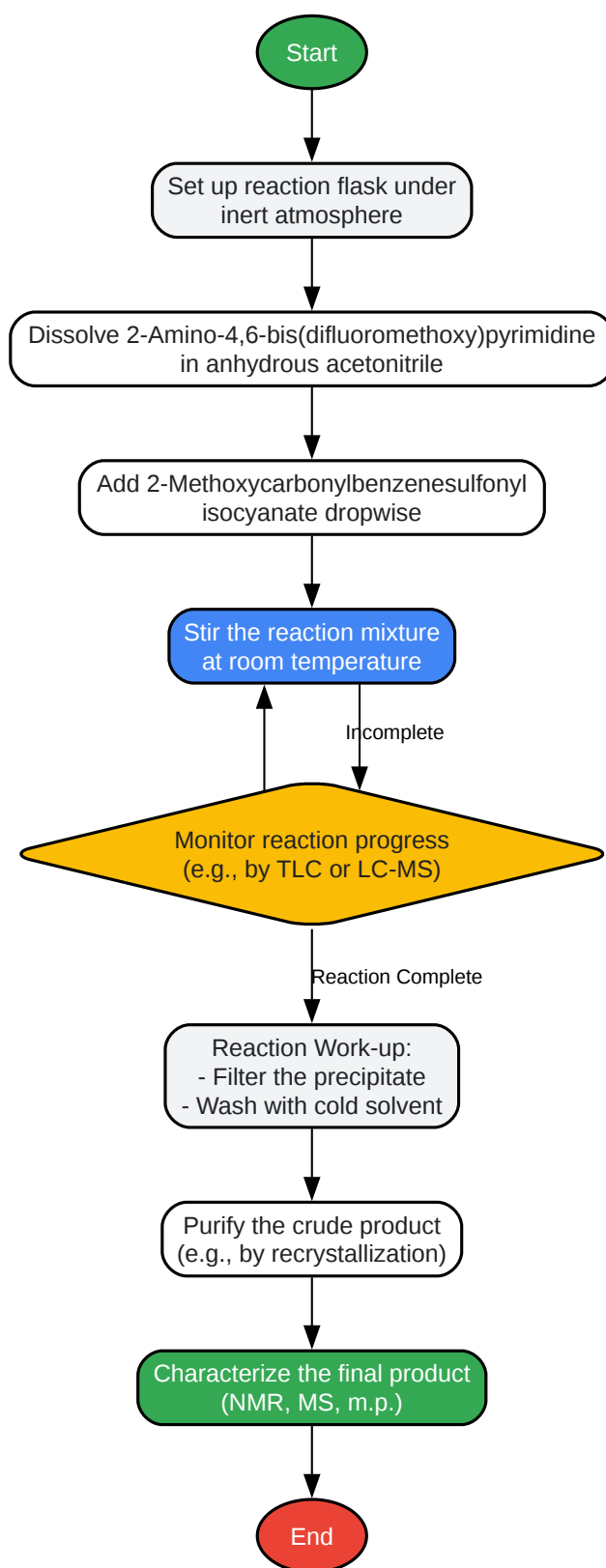
Application: Intermediate in Herbicide Synthesis

2-Amino-4,6-bis(difluoromethoxy)pyrimidine is a key precursor in the synthesis of the sulfonylurea herbicide, primisulfuron-methyl.

3.1. Biological Target and Signaling Pathway

Primisulfuron-methyl functions by inhibiting the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS)[\[1\]](#)[\[2\]](#)[\[3\]](#). This enzyme is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine)[\[4\]](#)[\[5\]](#). The inhibition of ALS leads to a cessation of cell division and plant growth, ultimately resulting in the death of susceptible weeds[\[2\]](#). This pathway is an attractive target for herbicides as it is present in plants but not in animals[\[4\]](#).





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References

- 1. chemicalwarehouse.com [chemicalwarehouse.com]
- 2. Primisulfuron | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 3. Primisulfuron - Wikipedia [en.wikipedia.org]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Acetolactate Synthase (ALS) or Acetohydroxy Acid Synthase (AHAS) Inhibitors | Herbicide Symptoms [ucanr.edu]
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